

# Biotin-SS-Tyramide compatibility with mass spectrometry

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## Compound Focus: Biotin-SS-Tyramide

CAS No.: 678975-20-7

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## Biotin Tyramide in Proximity Labeling MS

Biotin tyramide is a key substrate for enzymes like APEX2 in proximity labeling, a technique used to capture protein-protein interactions in living cells for subsequent analysis by mass spectrometry (MS) [1] [2].

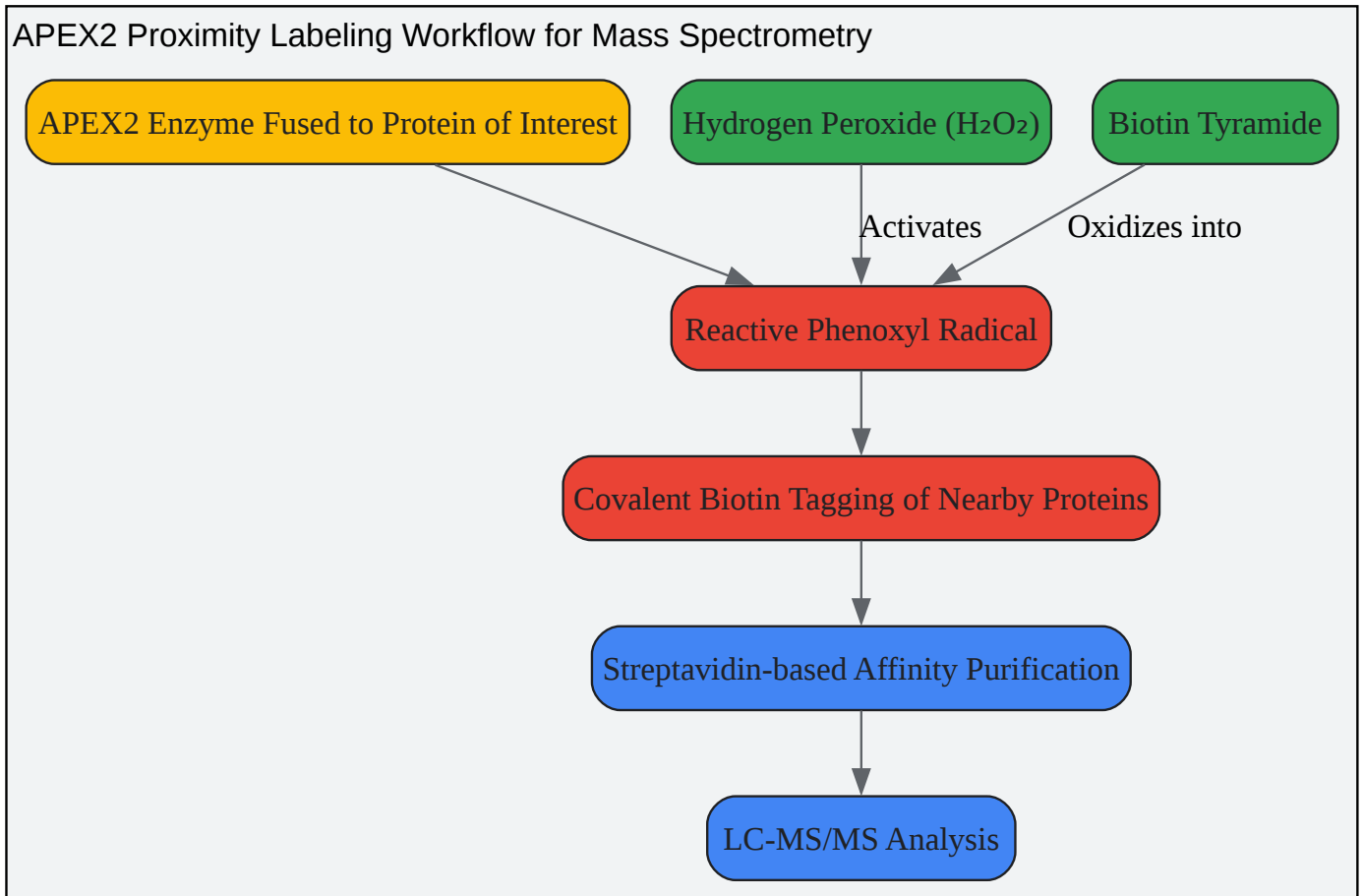
Aspect	Description & Role in Mass Spectrometry
<b>Core Function</b>	Substrate for proximity labeling enzymes (e.g., APEX2). Enzyme converts it into a reactive radical that covalently tags nearby proteins with biotin [1] [2].
<b>MS Workflow Role</b>	Biotin tag enables highly specific purification of labeled proteins using streptavidin beads before LC-MS/MS analysis, reducing background and enriching for true interactors [3] [4].
<b>Key Advantage</b>	Allows snapshot of the local proteome in intact cells under near-physiological conditions, capturing membrane proteins and transient interactions often missed by other methods [3].

## Advanced Methods for Biotinylation Site Analysis

Conventional analysis enriches at the protein level, but advanced methods that directly identify the specific sites of biotinylation offer higher reliability and simplify experimental design [3] [4].

Method	Principle	Key Performance Advantage
<b>Conventional Protein-Level Enrichment</b>	Biotinylated proteins are captured on streptavidin beads, digested, and released peptides are analyzed.	Lower specificity; identifies many proteins not directly biotinylated, requiring complex negative controls and ratiometric calculations [4].
<b>Peptide-Level Biotinylation Site ID (Super-Resolution PL)</b>	Biotinylated proteins are digested first, then biotinylated <i>peptides</i> are specifically enriched and eluted for LC-MS/MS.	Higher specificity; direct identification of biotinylation sites provides strong evidence for true interactors, reducing false positives and background [4].

The following diagram illustrates the core workflow of APEX2 proximity labeling using biotin tyramide, which is fundamental to the mass spectrometry applications described above.



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## Key Experimental Protocols

The high-specificity "Super-Resolution Proximity Labeling" method involves critical steps after the initial labeling is complete.

- **Sample Preparation after Labeling:** Cells are lysed and proteins are precipitated to remove excess biotin. The pellet is denatured (e.g., with 8M urea) and digested into peptides with trypsin [4].
- **Biotinylated Peptide Enrichment:** The digested peptides are incubated with streptavidin beads to capture biotinylated peptides. After stringent washing, the bound biotinylated peptides are eluted using an acidic organo-aqueous denaturation buffer [4].

- **LC-MS/MS Analysis:** The eluted peptides are dried, resuspended, and directly analyzed by LC-MS/MS without further processing. This method significantly reduces contamination from streptavidin peptides and non-biotinylated background [4].

## Guidance for Your Product Guide

Since specific data on "**Biotin-SS-Tyramide**" was not found in the search, here are suggestions to find the information you need:

- **Verify the Product Name:** The disulfide bond in "**Biotin-SS-Tyramide**" suggests a cleavable version. Confirm the exact product name and specifications with the manufacturer.
- **Contact Manufacturers Directly:** Inquire with specialty reagent suppliers about MS-compatibility data, specific protocols, and any published applications for this exact product.
- **Search Scientific Databases:** Use PubMed and Google Scholar to search for the precise product name "**Biotin-SS-Tyramide**" in the context of proteomics or mass spectrometry.

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## References

1. An enzymatic cascade enables sensitive and specific ... [nature.com]
2. Next-Generation Protein–Ligand Interaction Networks: APEX ... [pmc.ncbi.nlm.nih.gov]
3. Bridging molecular and cellular neuroscience with proximity ... [pmc.ncbi.nlm.nih.gov]
4. Super-resolution proximity labeling with enhanced direct ... [pmc.ncbi.nlm.nih.gov]

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